

Available Experimental Data on Cavidine

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Compound Focus: Cavidine

CAS No.: 32728-75-9

Cat. No.: S599075

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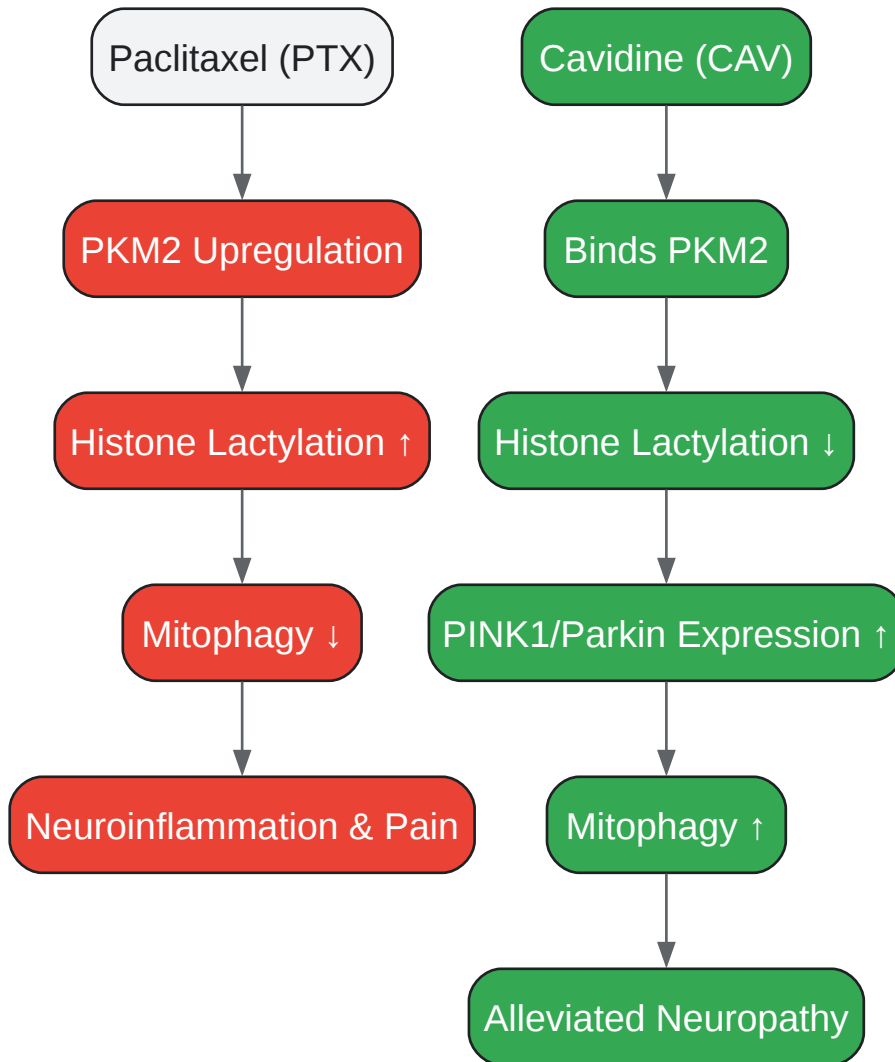
The key study investigated the effects of **Cavidine** (CAV) on alleviating paclitaxel-induced peripheral neuropathy (PIPNe) in a mouse model [1]. The research provides dosage information for its efficacy experiments but does not report the median lethal dose (LD₅₀) or median effective dose (ED₅₀) necessary to calculate a quantitative therapeutic index.

The experimental details are summarized in the table below.

| Aspect | Experimental Details |
|--------------------|--|
| Experimental Model | Murine model of Chemotherapy-Induced Peripheral Neuropathy (CIPNe) [1] |
| Inducing Agent | Paclitaxel (PTX), cumulative dose of 32 mg/kg over 8 administrations [1] |
| Cavidine Treatment | 10 mg/kg and 20 mg/kg, intraperitoneally injected once daily for 14 days [1] |
| Primary Assessment | Behavioral tests (mechanical allodynia, thermal hyperalgesia) and molecular biology techniques [1] |
| Key Finding | Cavidine significantly alleviated PIPNe symptoms, with 20 mg/kg showing a more potent effect [1] |

Proposed Mechanism of Action

The study identified a novel signaling pathway through which **Cavidine** exerts its neuroprotective effect. The diagram below illustrates this mechanism.



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Diagram Title: **Cavidine's** Pathway for Alleviating Neuropathy

Understanding Therapeutic Index in Research

The **therapeutic index (TI)** is a crucial concept in pharmacology for evaluating a drug's safety. It is calculated as the ratio between the median lethal dose (LD_{50}) and the median effective dose (ED_{50}): $TI = LD_{50} / ED_{50}$ [2] [3]. A higher TI indicates a wider safety margin.

For natural products like **Cavidine**, determining the exact TI can be complex. The available study confirms its efficacy and mechanism but does not provide the full toxicological profile needed for a TI calculation [1]. This is common in early-stage research, which often focuses first on establishing efficacy and mechanism of action.

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References

1. Cavidine alleviates paclitaxel-induced peripheral ... [sciencedirect.com]
2. Bioequivalence, Drugs with Narrow Therapeutic Index and the ... [pmc.ncbi.nlm.nih.gov]
3. Comparative therapeutic index, lethal time and safety margin ... [bmresnotes.biomedcentral.com]

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